

# Safety and handling precautions for 3-Bromothieno[3,2-b]pyridine

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## Compound of Interest

Compound Name: 3-Bromothieno[3,2-b]pyridine

Cat. No.: B1281774

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An In-depth Technical Guide to the Safety and Handling of **3-Bromothieno[3,2-b]pyridine**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **3-Bromothieno[3,2-b]pyridine** (CAS No. 94191-12-5).<sup>[1][2]</sup> Due to the limited availability of a dedicated Safety Data Sheet (SDS) for this specific compound, this guide synthesizes data from SDS of structurally similar compounds, including isomers and related bromo-heterocyclic structures. A conservative approach is recommended, treating the compound with the highest degree of caution indicated by the available data.

## Chemical Identification

**3-Bromothieno[3,2-b]pyridine** is a heterocyclic building block used in organic synthesis, particularly in the development of pharmaceutical compounds.<sup>[3]</sup>

Identifier	Value
IUPAC Name	3-Bromothieno[3,2-b]pyridine
CAS Number	94191-12-5 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNS <a href="#">[2]</a>
Molecular Weight	214.08 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
MDL Number	MFCD11869741 <a href="#">[1]</a> <a href="#">[2]</a>

## Hazard Identification and Classification

While specific toxicological properties for **3-Bromothieno[3,2-b]pyridine** have not been fully investigated, data from closely related isomers and analogues suggest significant potential hazards.[\[4\]](#) The following GHS classifications, based on the isomer 3-Bromothieno[2,3-c]pyridine and other similar compounds, should be conservatively applied.[\[5\]](#)[\[6\]](#)

Signal Word: Danger

Pictograms:

GHS06: Skull and Crossbones GHS07: Exclamation Mark GHS08: Health Hazard

Table 1: GHS Hazard Classification

Hazard Class	Hazard Statement	Reference
<b>Acute Toxicity, Oral (Category 3)</b>	<b>H301: Toxic if swallowed</b>	
Acute Toxicity, Dermal (Category 2)	H310: Fatal in contact with skin	
Skin Irritation (Category 2)	H315: Causes skin irritation	<a href="#">[5]</a> <a href="#">[6]</a>
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	<a href="#">[5]</a> <a href="#">[6]</a>
STOT - Single Exposure (Category 3)	H335: May cause respiratory irritation	<a href="#">[5]</a> <a href="#">[6]</a>

| Flammable/Combustible Liquid | H227: Combustible liquid | |

Precautionary Statements Summary: Users should avoid all contact, including breathing

vapors, and use the substance only in well-ventilated areas or closed systems.[\[4\]](#)

Comprehensive personal protective equipment is mandatory. Do not eat, drink, or smoke when using this product, and wash hands thoroughly after handling.[\[6\]](#)

## Physical and Chemical Properties

Quantitative physical data for **3-Bromothieno[3,2-b]pyridine** is scarce. The data below is compiled from supplier information and data for structurally related compounds.

Table 2: Physical and Chemical Properties

Property	Value	Source>Note
Purity	<b>≥95%</b>	<b>Apollo Scientific</b> <a href="#">[1]</a>
Boiling Point	96°C @ 2.7 mmHg	Data for 3-Bromothieno[3,2-b]thiophene <a href="#">[7]</a>

| Storage | Sealed in dry, room temperature | BLD Pharm[\[2\]](#) |

## Handling and Storage

### Safe Handling Procedures

- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood or a closed system.[4][7]
- Personal Precautions: Avoid contact with skin, eyes, and clothing.[7] Do not breathe mist, gas, or vapors.[4]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[4] Use non-sparking tools and take precautionary measures against static discharge.[4][6]
- Hygiene: Do not eat, drink, or smoke in work areas. Wash hands and face thoroughly after handling and before breaks. Immediately change contaminated clothing.

## Storage Conditions

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][7]
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[4][6]
- Security: Store in a locked-up area accessible only to qualified or authorized personnel.

## Experimental Protocols: Safety and Exposure Control

### Engineering Controls

Adequate exhaust ventilation is essential to control airborne concentrations.[4] Emergency exits and risk-elimination areas should be clearly designated.[7] Use explosion-proof electrical and ventilating equipment.[4]

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[7] Equipment must be approved under government standards such as NIOSH (US) or EN 166 (EU).[4]

- Skin Protection: Wear impervious protective clothing and gloves (e.g., nitrile rubber).[7] Gloves must be inspected prior to use and a proper removal technique must be used to avoid skin contact.
- Respiratory Protection: If engineering controls are insufficient or irritation is experienced, use a full-face respirator with a filter type A (organic gases and vapors), conforming to NIOSH or EN 149 standards.[4][7]

## Emergency Procedures

### First Aid Measures

- General Advice: First-aiders must protect themselves. Move the affected person out of the dangerous area and show this safety data sheet to the doctor in attendance.
- If Inhaled: Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration and consult a doctor immediately.[7]
- In Case of Skin Contact: Immediately take off all contaminated clothing.[7] Gently wash with plenty of soap and water. Call a poison center or doctor immediately as the substance is classified as potentially fatal upon skin contact.
- In Case of Eye Contact: Rinse cautiously and thoroughly with pure water for at least 15 minutes, also under the eyelids.[4][7] Remove contact lenses, if present and easy to do. If eye irritation persists, get medical advice/attention.[4]
- If Swallowed: Immediately call a poison center or doctor.[4] Rinse mouth with water.[7] Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[7]

### Firefighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide (CO<sub>2</sub>).[7] A water spray may be used to cool closed containers.[4]
- Specific Hazards: Vapors may form explosive mixtures with air.[4] Hazardous decomposition products can include nitrogen oxides (NO<sub>x</sub>), carbon oxides (CO, CO<sub>2</sub>), sulfur oxides, and hydrogen bromide gas.[4][6]

- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting if necessary.[4][7]

## Accidental Release Measures

- Personal Precautions: Do not breathe vapors or aerosols and avoid all substance contact. Evacuate personnel to safe areas and ensure adequate ventilation.[7] Remove all sources of ignition.[7]
- Environmental Precautions: Prevent the product from entering drains or contaminating surface and ground water.[7]
- Containment and Cleanup: Cover drains. Collect, bind, and pump off spills. Soak up with inert absorbent material (e.g., sand, silica gel, universal binder).[4] Keep in suitable, closed containers for disposal.[7]

## Toxicological Information

The toxicological properties of **3-Bromothieno[3,2-b]pyridine** have not been fully investigated. [4] The information presented is based on the hazard classification of similar chemical structures.

Table 3: Toxicological Data Summary (Inferred)

Exposure Route	Effect	Classification
Oral	<b>Toxic if swallowed</b>	<b>Acute Toxicity (Oral), Category 3</b>
Dermal	Fatal in contact with skin	Acute Toxicity (Dermal), Category 2
Inhalation	May cause respiratory irritation	STOT - Single Exposure, Category 3[5]
Skin Contact	Causes skin irritation	Skin Irritation, Category 2[5]

| Eye Contact | Causes serious eye irritation | Serious Eye Irritation, Category 2A[5] |

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not let the product enter drains.[\[7\]](#)

## Visualized Workflow

The following diagram illustrates the logical workflow for safely handling **3-Bromothieno[3,2-b]pyridine**.

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Caption: Logical workflow for risk assessment and safe handling of **3-Bromothieno[3,2-b]pyridine**.

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## References

- 1. 94191-12-5 Cas No. | 3-Bromothieno[3,2-b]pyridine | Apollo [store.apolloscientific.co.uk]
- 2. 94191-12-5|3-Bromothieno[3,2-b]pyridine|BLD Pharm [bldpharm.com]
- 3. mdpi.com [mdpi.com]
- 4. fishersci.com [fishersci.com]
- 5. 3-Bromothieno[2,3-c]pyridine | C7H4BrNS | CID 612038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. jubilantingrevia.com [jubilantingrevia.com]
- 7. chemicalbook.com [chemicalbook.com]
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